

Application Notes and Protocols: ML120 as a Probe for HePTP Function

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML120 analog 1

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Introduction

Hematopoietic Protein Tyrosine Phosphatase (HePTP), also known as Protein Tyrosine Phosphatase Non-receptor Type 7 (PTPN7), is a critical regulator of signal transduction in hematopoietic cells.[1][2] Primarily expressed in hematopoietic tissues, HePTP plays a key role in modulating the mitogen-activated protein kinase (MAPK) signaling pathway by dephosphorylating and inactivating Extracellular signal-regulated kinases (ERK) and p38 MAP kinases.[2][3][4][5] Dysregulation of HePTP has been implicated in various hematological malignancies, including acute myeloid leukemia and the preleukemic disorder myelodysplastic syndrome, making it an attractive target for therapeutic intervention.[2][6]

ML120 (also known as CID 4302116) is a potent and selective small-molecule inhibitor of HePTP.[2][6] It serves as a valuable chemical probe for elucidating the physiological and pathological roles of HePTP. This document provides detailed application notes and protocols for utilizing ML120 to investigate HePTP function in various experimental settings. ML120 is thought to directly target the active site of HePTP, and it does not exhibit time-dependent inhibition.[2][6]

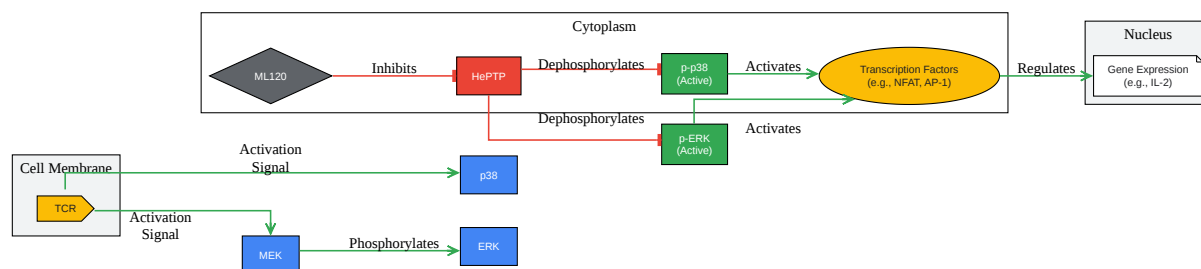
Data Presentation

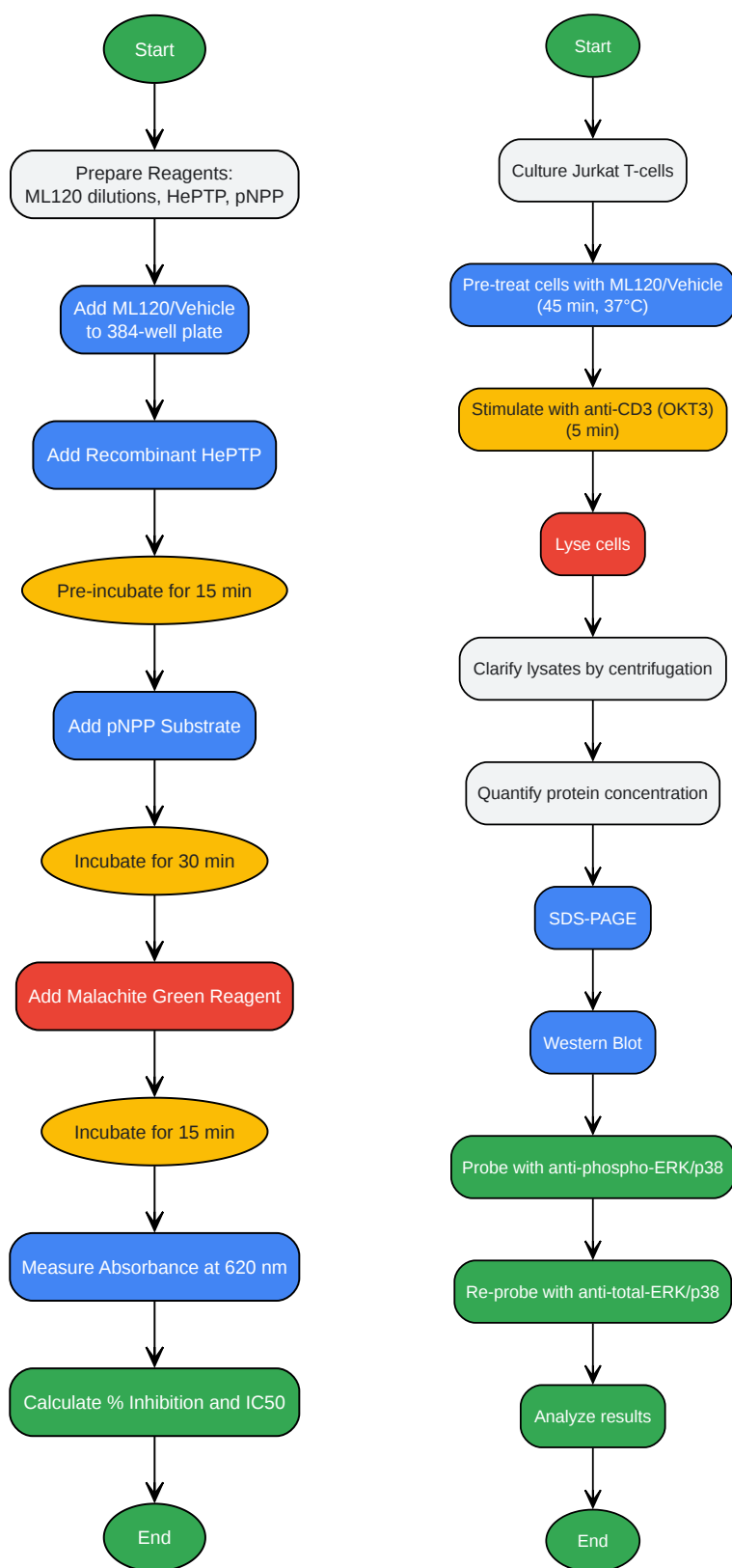
Table 1: In Vitro Inhibitory Activity of ML120 (CID 4302116)

Target Phosphatase	IC50 (μM)	Selectivity vs. HePTP
HePTP	0.21	-
VHR	4.1	19.5-fold
MKP-3	8.8	42-fold
PTP1B	~0.9	4.3-fold
SHP2	~0.86	4.1-fold
TCPTP	~0.55	2.6-fold
Lyp	~0.29	1.4-fold
CD45	~1.85	8.8-fold
LAR	>10.5	>50-fold

Note: IC50 values are approximate and can vary based on assay conditions. Data synthesized from multiple sources.[\[7\]](#)[\[8\]](#)

Signaling Pathway Diagram





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References

- 1. The role of phosphotyrosine phosphatases in haematopoietic cell signal transduction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Selective HePTP Inhibitors: Probe 2 - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Hematopoietic Protein Tyrosine Phosphatase Suppresses Extracellular Stimulus-Regulated Kinase Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. genecards.org [genecards.org]
- 6. researchgate.net [researchgate.net]
- 7. Inhibition of Hematopoietic Protein Tyrosine Phosphatase Augments and Prolongs ERK1/2 and p38 Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Inhibition of the Hematopoietic Protein Tyrosine Phosphatase by Phenoxyacetic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: ML120 as a Probe for HePTP Function]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12365065#ml120-analog-1-as-a-probe-for-heptp-function]

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